

# Commercial Suppliers and Technical Guide for 1,3,6-Hexanetricarbonitrile

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## Compound of Interest

Compound Name: 1,3,6-Hexanetricarbonitrile

Cat. No.: B156369

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,3,6-Hexanetricarbonitrile**, a versatile chemical intermediate. It includes a list of commercial suppliers, detailed technical specifications, and an exploration of its applications and chemical transformations. The information is presented to support research, development, and procurement activities in the chemical and pharmaceutical sciences.

## Commercial Availability

**1,3,6-Hexanetricarbonitrile** is available from a range of chemical suppliers, catering to various purity requirements and quantities, from laboratory research to industrial production. The following table summarizes prominent commercial suppliers.

Supplier	Website	Notes
Sigma-Aldrich	--INVALID-LINK--	Offers the compound under the Aldrich brand, suitable for laboratory and research applications.[1]
Wego Chemical Group	--INVALID-LINK--	An industrial distributor and supplier providing global supply chain solutions.[2]
Ruifu Chemical	--INVALID-LINK--	A leading manufacturer and supplier in China, offering high purity grades, particularly for the Li-ion battery market.[3]
Benchchem	--INVALID-LINK--	Supplies the compound for research use, highlighting its role as a versatile building block in synthesis.[4]
Molport	--INVALID-LINK--	A marketplace connecting buyers with a variety of suppliers, offering different purities and quantities.[5]
Yacooscience	--INVALID-LINK--	A professional supplier in China offering the compound for organic synthesis and as an electrolyte additive.[6]
Capot Chemical	--INVALID-LINK--	Provides chemical products for research and development.
Warshel Chemical Ltd.	--INVALID-LINK--	Offers the compound with a minimum purity of 99.5%.[7]
Tokyo Chemical Industry (TCI)	--INVALID-LINK--	A global supplier of research chemicals, offering various grades of the compound.[8]

Henan Fengda Chemical Co.,Ltd.	--INVALID-LINK--	A China-based manufactory offering industrial and pharmaceutical grades.[9]
Sarchem Labs	--INVALID-LINK--	A supplier of specialty chemicals for research and production.
Wanhe Chemical	--INVALID-LINK--	A supplier of fine chemicals and pharmaceutical intermediates.

## Technical Data

**1,3,6-Hexanetricarbonitrile** is a specialty chemical with a unique molecular structure that lends itself to a variety of applications. Its key physical and chemical properties are summarized below.

Property	Value	Source
Chemical Name	1,3,6-Hexanetricarbonitrile	[1][2][3]
Synonyms	HTCN, Hexane-1,3,6-Tricarbonitrile, 4-Cyanosuberonitrile	[3][5]
CAS Number	1772-25-4	[1][2][3][4]
Molecular Formula	C <sub>9</sub> H <sub>11</sub> N <sub>3</sub>	[2][3][5]
Molecular Weight	161.21 g/mol	[3][4]
Appearance	Colorless to light yellow liquid	[3][7]
Purity	>98.0% to >99.5% (GC)	[3][7][8]
Boiling Point	200 °C at 0.2 mmHg; 255-260 °C at 2 mmHg	[3]
Density	1.04 g/mL at 25 °C	
Refractive Index	n <sub>20/D</sub> 1.465 - 1.469	[3][6]

## Safety and Handling

**1,3,6-Hexanetricarbonitrile** is classified as a combustible liquid and is harmful if swallowed or inhaled.[1] Appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection, should be worn when handling this chemical.[1] Work should be conducted in a well-ventilated area, and sources of ignition should be avoided.[1] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[1]

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Flammable liquids (Category 4)	No Pictogram	Warning	H227: Combustible liquid
Acute toxicity, Oral (Category 4)	GHS07	Warning	H302: Harmful if swallowed
Acute toxicity, Inhalation (Category 4)	GHS07	Warning	H332: Harmful if inhaled

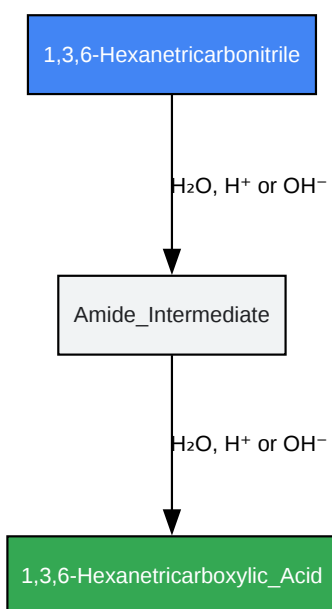
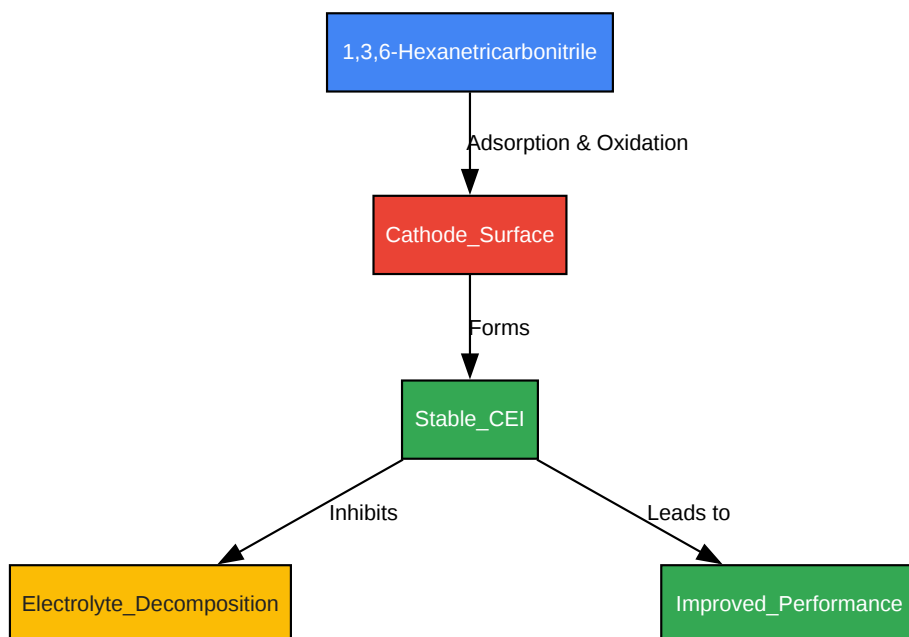
## Applications in Research and Development

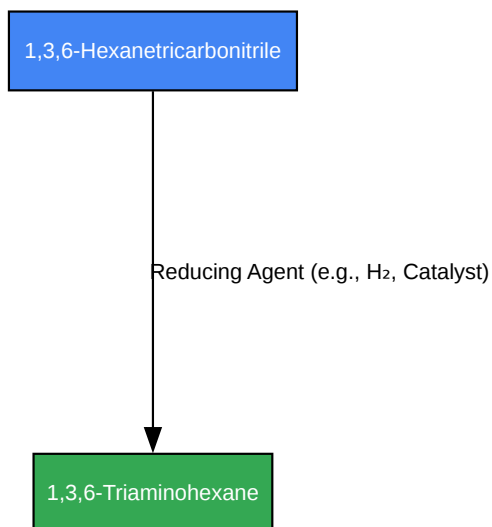
**1,3,6-Hexanetricarbonitrile** is a valuable building block in organic synthesis and has gained significant attention for its application in advanced materials, particularly in the field of energy storage.

### Lithium-Ion Battery Electrolyte Additive

A primary application of **1,3,6-Hexanetricarbonitrile** is as an electrolyte additive in high-voltage lithium-ion batteries.[3][7] The nitrile groups are thought to coordinate with transition metal ions on the cathode surface, forming a stable and uniform cathode-electrolyte interphase (CEI).[7] This protective layer suppresses the decomposition of the electrolyte at high voltages, leading to improved cycling stability and rate capability of the battery.[7]

The proposed mechanism involves the preferential oxidation of **1,3,6-Hexanetricarbonitrile** on the cathode surface, creating a robust CEI that inhibits further electrolyte degradation.





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